

Introduction: The Significance of the Halogena

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Compound of Interest

Compound Name: 5-Bromoindole-3-acetic acid

Cat. No.: B556509

The indole nucleus is a privileged scaffold in medicinal chemistry and chemical biology, forming the structural cornerstone of numerous natural products. The phytohormone indole-3-acetic acid (IAA) [1][2] Strategic modification of the indole ring can dramatically alter its physicochemical properties and enhance its biological activity. Halogenation, a well-established strategy in marine natural products, is a well-established strategy to increase potency and modulate pharmacokinetic properties. [3][4]

This guide provides a comprehensive technical exploration of **5-Bromoindole-3-acetic acid** (5-Br-IAA), a halogenated derivative of the primary plant hormone IAA. It details its role in plant biology to its emerging potential in oncology and antimicrobial applications. This document is designed to serve as a resource for researchers and scientists, providing experimental protocols to facilitate further investigation.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **5-Bromoindole-3-acetic acid** is crucial for predicting its behavior in biological systems.

Property	Value
Molecular Formula	C ₁₀ H ₈ BrNO ₂
Molecular Weight	254.08 g/mol
Appearance	White to off-white solid
Melting Point	143-145 °C
Solubility	Insoluble in water; Soluble in polar organic solvents like ethanol
Storage	Store at < -15°C, protected from light

Core Biological Activities of 5-Bromoindole-3-acetic acid

Plant Growth Regulation: An Auxin Mimic

5-Bromoindole-3-acetic acid is structurally analogous to Indole-3-acetic acid (IAA), the most common and physiologically important auxin in plants. It plays a key role in plant development, including cell division, elongation, and differentiation. [9][10]

Mechanism of Action: Like endogenous IAA, 5-Br-IAA functions as a plant growth regulator. It promotes root development and enhances overall plant growth. The signaling pathway, which this molecule co-opts, involves the perception of auxin by specific receptor proteins (like TIR1/AFB), leading to the degradation of Auxin Receptor Factors (ARFs) to modulate the expression of auxin-responsive genes, ultimately driving physiological changes. [11]

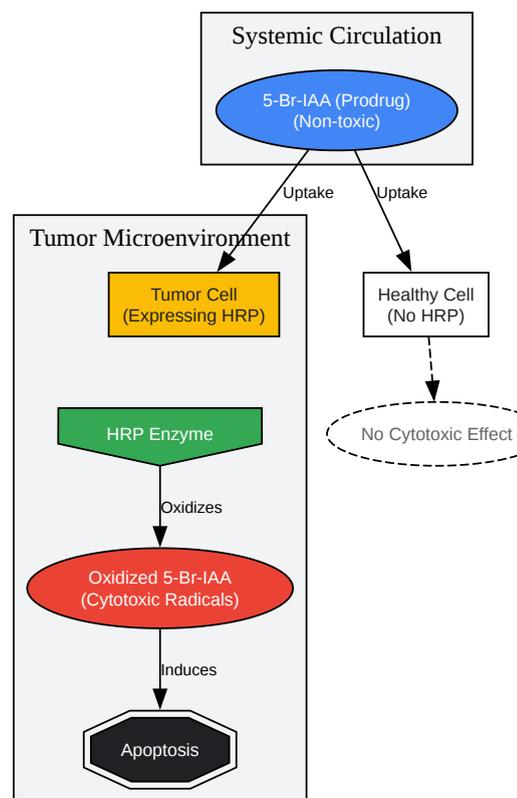
Caption: Simplified auxin signaling pathway activated by 5-Br-IAA.

Anticancer and Cytotoxic Potential

Derivatives of 5-bromoindole have emerged as a promising class of anticancer agents, demonstrating efficacy against a range of human cancer cell lines. They increase the antiproliferative activities of certain indole compounds. [4]

A. Direct Cytotoxicity: Novel 5-bromoindole derivatives have shown potent antiproliferative activity against liver (HepG2), lung (A549), and breast (MCF7) cancer cell lines. This activity is attributed to the inhibition of critical enzymes like Epidermal Growth Factor Receptor (EGFR) tyrosine kinase, which is a key regulator of cell proliferation. [12] Inhibition

B. Gene-Directed Enzyme Prodrug Therapy (GDEPT): A particularly innovative application of 5-Br-IAA is in targeted cancer therapy. It can serve as a This is achieved by using the enzyme horseradish peroxidase (HRP). In this GDEPT model, cancer cells are engineered to express HRP. When the p generating toxic radical species that induce cell death.[13][14] This targeted activation minimizes damage to healthy tissues. Studies have demonstra



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Caption: Workflow for Gene-Directed Enzyme Prodrug Therapy (GDEPT).

Table 2: Anticancer Activity of Selected 5-Bromoindole Derivatives

Compound	Cancer Cell Line	Activity (IC ₅₀)
Indolyl-1,3,4-thiadiazole with 5-bromo indolyl substituent	PaCa2 (Pancreatic)	1.5 μM
5-Bromo-7-azaindolin-2-one derivative	HepG2 (Liver)	2.357 μM

Antimicrobial and Antifungal Activity

The indole scaffold is a key pharmacophore in the development of antimicrobial agents.[12] Recent research has highlighted the significant antifunga

Mechanism of Action: Studies have shown that the presence of bromine at the C-5 position dramatically enhances antifungal activity compared to the effective against *Monilinia fructicola* and 13.8 times more effective against *Botrytis cinerea* than unsubstituted indole.[2] While the exact mechanism is inhibiting mitochondrial complex II (succinate dehydrogenase), a critical enzyme in fungal respiration.[2]

Table 3: In Vitro Antifungal Activity of 5-Bromoindole

Compound	Fungal Pathogen	EC ₅₀ (µg/mL)
Indole	Monilinia fruticola	62.16 ± 1.15
5-Bromoindole	Monilinia fruticola	7.91 ± 0.11
Indole	Botrytis cinerea	138.00 ± 1.01
5-Bromoindole	Botrytis cinerea	10.00 ± 0.23

Experimental Protocols: Methodologies for Biological Evaluation

To ensure scientific integrity and reproducibility, detailed experimental methodologies are critical. The following protocols are standard, self-validating

Protocol 1: In Vitro Cytotoxicity Assessment (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to measure the metabolic activity of cells

Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **5-Bromoindole-3-acetic acid** on a cancer cell line.

Materials:

- Cancer cell lines (e.g., HepG2, A549, MCF-7)
- Complete culture medium (e.g., DMEM with 10% FBS)
- **5-Bromoindole-3-acetic acid** (dissolved in DMSO to create a stock solution)
- MTT reagent (5 mg/mL in PBS)
- DMSO (cell culture grade)
- 96-well microtiter plates
- Multichannel pipette, incubator (37°C, 5% CO₂), microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100 µL of complete medium. Incubate for 24 hours to allow cells to attach.
- Compound Treatment: Prepare serial dilutions of the **5-Bromoindole-3-acetic acid** stock solution in culture medium. Remove the old medium from wells (with DMSO) and untreated control wells.
- Incubation: Incubate the plate for 48-72 hours at 37°C with 5% CO₂.
- MTT Addition: Add 20 µL of MTT reagent to each well and incubate for an additional 4 hours. During this time, viable cells with active mitochondrial activity will reduce MTT to formazan.
- Formazan Solubilization: Carefully remove the medium and add 150 µL of DMSO to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability for each concentration relative to the control. Plot the viability against the log of the compound concentration to determine the IC₅₀.

Protocol 2: In Vitro Antifungal Assay (Mycelial Growth Inhibition)

This protocol determines the effective concentration of a compound required to inhibit 50% of fungal mycelial growth (EC₅₀).^[2]

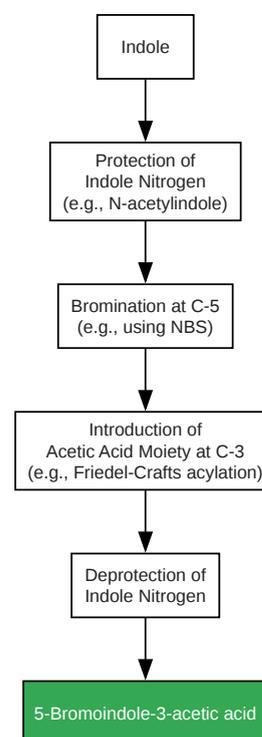
Objective: To quantify the antifungal activity of **5-Bromoindole-3-acetic acid** against filamentous fungi.

Materials:

- Fungal strains (e.g., *Monilinia fructicola*, *Botrytis cinerea*)
- Potato Dextrose Agar (PDA) medium
- **5-Bromoindole-3-acetic acid** (dissolved in a suitable solvent like acetone or DMSO)
- Sterile petri dishes (90 mm)
- Sterile cork borer (5 mm diameter)
- Incubator

Procedure:

- Media Preparation: Prepare PDA medium and autoclave. Allow it to cool to approximately 50-55°C.
- Compound Incorporation: Add appropriate volumes of the **5-Bromoindole-3-acetic acid** stock solution to the molten PDA to achieve a range of final concentrations. Inoculate the amended media into sterile petri dishes and allow them to solidify.
- Fungal Inoculation: Using a sterile cork borer, take a 5 mm mycelial plug from the edge of an actively growing fungal culture. Place the plug, mycelium side up, into the center of the petri dish.
- Incubation: Seal the plates with parafilm and incubate them in the dark at the optimal growth temperature for the fungus (e.g., 25°C) until the mycelium reaches the edge of the plate.
- Data Collection: Measure the diameter of the fungal colony in two perpendicular directions for each plate.
- Analysis: Calculate the percentage of mycelial growth inhibition for each concentration using the formula: $\text{Inhibition (\%)} = \frac{[DC - DT]}{DC} \times 100$, where DC is the diameter of the control colony and DT is the diameter of the treated colony. Determine the EC₅₀ value by plotting the inhibition percentage against the log of the compound concentration.



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Caption: Conceptual workflow for the synthesis of 5-Br-IAA.

Conclusion and Future Directions

5-Bromoindole-3-acetic acid is a versatile molecule with a spectrum of biological activities that extend far beyond its role as a synthetic auxin. The therapeutic potential, particularly in oncology and as an antifungal agent.^{[2][12]} Its utility as a prodrug in GDEPT represents a sophisticated and prom

Future research should focus on elucidating the precise molecular targets responsible for its anticancer and antifungal effects. Further investigation in the development of even more potent and selective therapeutic agents. The self-validating protocols provided herein offer a robust framework for research on **Bromoindole-3-acetic acid**.

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